

An In-Depth Technical Guide to the Spectroscopic Data of Notoginsenoside Fd

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Compound of Interest

Compound Name: *Notoginsenoside Fd*

CAS No.: *80321-63-7*

Cat. No.: *B1256551*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the spectroscopic data for **Notoginsenoside Fd**, a dammarane-type triterpenoid saponin isolated from *Panax notoginseng*. The structural elucidation of this complex natural product relies heavily on the detailed analysis of its Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) data. This document serves as a technical resource, offering in-depth analysis of the spectroscopic features of **Notoginsenoside Fd**, detailed experimental protocols for data acquisition, and the logical framework behind the structural assignments.

Introduction to Notoginsenoside Fd

Notoginsenoside Fd is a protopanaxadiol (PPD)-type saponin, a class of compounds known for their significant pharmacological activities. As a minor ginsenoside, its isolation and characterization are crucial for understanding the overall therapeutic potential of *Panax notoginseng* extracts. Accurate and comprehensive spectroscopic data are paramount for its

unambiguous identification, quality control of herbal preparations, and for facilitating further research into its biological functions and potential as a drug lead.

The structure of **Notoginsenoside Fd** consists of a tetracyclic triterpenoid aglycone with sugar moieties attached at the C-3 and C-20 positions. The precise characterization of this structure is achieved through the synergistic use of high-resolution mass spectrometry and a suite of one- and two-dimensional NMR experiments.

Mass Spectrometry (MS) Analysis

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) is a cornerstone technique for determining the elemental composition and molecular weight of natural products like **Notoginsenoside Fd**.

Molecular Formula and Mass Determination

In negative ion mode, **Notoginsenoside Fd** typically forms a formate adduct, $[M+HCOO]^-$. The HR-ESI-MS data for this adduct provides a highly accurate mass measurement, which is used to deduce the molecular formula.

Table 1: HR-ESI-MS Data for **Notoginsenoside Fd**

Ion	Observed m/z	Calculated m/z	Molecular Formula	Reference
$[M+HCOO]^-$	961.5369	961.5326	C ₄₇ H ₈₀ O ₁₇	[1]

The excellent agreement between the observed and calculated mass confirms the elemental composition of **Notoginsenoside Fd** as C₄₇H₈₀O₁₇.

Fragmentation Pathway

Tandem mass spectrometry (MS/MS) experiments provide valuable structural information by inducing fragmentation of the parent ion and analyzing the resulting product ions. The fragmentation of ginsenosides is characterized by the sequential loss of sugar residues. While a detailed fragmentation pathway specifically for **Notoginsenoside Fd** is not extensively published, the general fragmentation patterns of PPD-type ginsenosides can be inferred. The

glycosidic bonds are the most labile and tend to cleave first, providing information about the nature and sequence of the sugar units.

Nuclear Magnetic Resonance (NMR) Spectroscopic Analysis

NMR spectroscopy is the most powerful tool for the complete structural elucidation of complex organic molecules. For **Notoginsenoside Fd**, a combination of 1D (^1H and ^{13}C) and 2D (HSQC, HMBC) NMR experiments in a suitable deuterated solvent, typically pyridine- d_5 ($\text{C}_5\text{D}_5\text{N}$), is required for unambiguous assignment of all proton and carbon signals.

^{13}C -NMR Spectroscopic Data

The ^{13}C -NMR spectrum provides a count of all the carbon atoms in the molecule and their chemical environments. The chemical shifts are indicative of the type of carbon (methyl, methylene, methine, or quaternary) and its proximity to electronegative atoms or unsaturated systems. The complete ^{13}C -NMR data for **Notoginsenoside Fd**, recorded in $\text{C}_5\text{D}_5\text{N}$, has been reported.[\[2\]](#)

Table 2: ^{13}C -NMR Spectroscopic Data of **Notoginsenoside Fd** (in $\text{C}_5\text{D}_5\text{N}$)

Position	δc (ppm)	Position	δc (ppm)
1	39.1	1' (Glc)	105.4
2	28.2	2' (Glc)	83.8
3	88.9	3' (Glc)	78.1
4	39.7	4' (Glc)	71.7
5	56.4	5' (Glc)	78.0
6	18.5	6' (Glc)	62.8
7	35.2	1" (Glc)	106.0
8	40.1	2" (Glc)	77.2
9	51.7	3" (Glc)	78.3
10	37.2	4" (Glc)	71.7
11	31.8	5" (Glc)	78.0
12	70.8	6" (Glc)	62.8
13	49.4	1''' (Xyl)	106.9
14	51.7	2''' (Xyl)	75.1
15	31.8	3''' (Xyl)	78.0
16	26.8	4''' (Xyl)	71.0
17	54.9	5''' (Xyl)	67.0
18	16.5		
19	17.0		
20	83.3		
21	22.6		
22	35.9		
23	22.6		

24	126.3
25	130.9
26	25.8
27	17.7
28	28.2
29	16.5
30	17.0

Data sourced from Wang et al., 2022.[2]

¹H-NMR Spectroscopic Data

The ¹H-NMR spectrum provides information about the number of different types of protons, their chemical environments, and their neighboring protons through spin-spin coupling. While a complete, assigned ¹H-NMR spectrum for **Notoginsenoside Fd** is not readily available in a single public source, key characteristic signals, particularly the anomeric protons of the sugar moieties, have been reported.[1]

Table 3: Characteristic ¹H-NMR Signals of **Notoginsenoside Fd** (in C₅D₅N)

Proton	δH (ppm)	Multiplicity	J (Hz)
H-1' (3-O-Glc)	4.95	d	7.5
H-1'' (20-O-Glc)	5.13	d	7.5
H-1''' (20-O-Xyl)	4.99	d	7.5

Data sourced from Wang et al., 2022.[1]

The coupling constants of the anomeric protons (around 7.5 Hz) are characteristic of a β-anomeric configuration for the glucopyranosyl and xylopyranosyl units.

2D-NMR Spectroscopic Data and Structural Elucidation

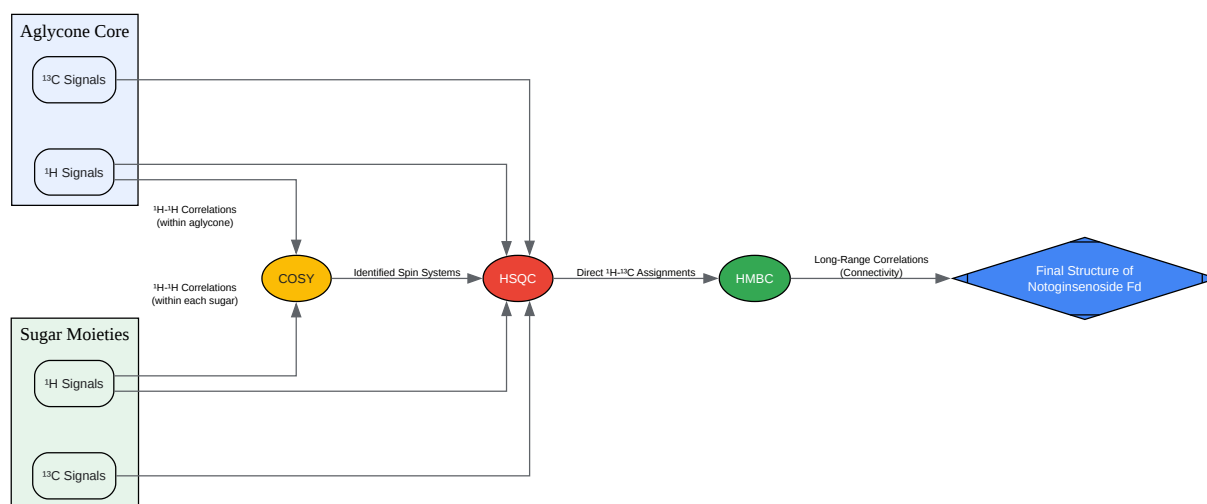
Two-dimensional NMR experiments, such as Heteronuclear Single Quantum Coherence (HSQC) and Heteronuclear Multiple Bond Correlation (HMBC), are indispensable for the complete structural assignment of complex molecules like **Notoginsenoside Fd**.

- **HSQC:** This experiment correlates the chemical shifts of protons directly attached to carbon atoms. It is used to assign the proton signals corresponding to the carbon signals identified in the ^{13}C -NMR spectrum.
- **HMBC:** This experiment reveals correlations between protons and carbons that are two or three bonds apart. These long-range correlations are crucial for establishing the connectivity between different parts of the molecule, including the attachment points of the sugar moieties to the aglycone and the linkages between the sugar units themselves.

A logical workflow for the structural elucidation using 2D-NMR would involve:

- **Identifying Spin Systems:** Using COSY (Correlation Spectroscopy) to trace the proton-proton coupling networks within each sugar unit and within the aglycone.
- **Assigning Carbons and Attached Protons:** Using the HSQC spectrum to link the proton and carbon signals of all CH, CH₂, and CH₃ groups.
- **Establishing Long-Range Connectivity:** Utilizing the HMBC spectrum to piece together the molecular puzzle. For instance, a correlation between the anomeric proton of the C-3 glucose (H-1') and the C-3 carbon of the aglycone would definitively confirm the attachment point. Similarly, correlations between the anomeric proton of the xylose unit and a carbon of the C-20 glucose would establish the inter-glycosidic linkage.

Below is a conceptual workflow for the structural elucidation of **Notoginsenoside Fd** using 2D NMR.



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Sources

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